Technical Monograph: 1-(2,2,2-Trifluoroethoxy)butan-2-ol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*1-(2,2,2-Trifluoroethoxy)butan-2-ol*
CAS No.:	*133023-72-0*
Cat. No.:	*B6325449*

Get Quote

Content Type: Technical Reference & Synthesis Guide Target Audience: Medicinal Chemists, Process Chemists, and Drug Discovery Scientists

Executive Summary

The incorporation of fluorinated motifs into drug scaffolds is a cornerstone of modern medicinal chemistry, utilized to modulate lipophilicity (

), metabolic stability, and binding affinity. **1-(2,2,2-Trifluoroethoxy)butan-2-ol** represents a strategic building block that introduces a trifluoroethoxy group—a bioisostere for standard ethoxy or methoxy groups—while providing a secondary alcohol handle for further diversification. This guide defines its molecular weight, predicted physicochemical properties, and a validated synthetic pathway via epoxide ring opening.

Physicochemical Identity

The precise molecular weight is critical for stoichiometry in synthesis and mass spectrometry validation.

© 2026 BenchChem. All rights reserved.

Table 1: Molecular Identity & Properties

Property	Data	Notes
IUPAC Name	1-(2,2,2-Trifluoroethoxy)butan-2-ol	
CAS Number	133023-72-0	Verify with specific supplier; often custom synthesized.[1]
Molecular Formula		
Molecular Weight	172.15 g/mol	Calculated (Monoisotopic: 172.0711 Da)
SMILES	CCC(O)COCC(F)(F)F	
Predicted LogP	~1.6 - 1.9	More lipophilic than non-fluorinated analog ( )
H-Bond Donors	1	Secondary Hydroxyl (-OH)
H-Bond Acceptors	2	Ether Oxygen, Hydroxyl Oxygen
Predicted Density	~1.15 ± 0.05 g/cm³	Heavier than butan-2-ol (0.81 g/cm³) due to group.[2][3]

The "Fluorine Effect" in Drug Design

Replacing a hydrogen-rich ethoxy group with a 2,2,2-trifluoroethoxy moiety alters the physicochemical profile significantly:

- Metabolic Blocking: The bond strength (approx. 116 kcal/mol) renders the terminal position resistant to Cytochrome P450 oxidative dealkylation.
- pKa Modulation: The strong electron-withdrawing nature of the

© 2026 BenchChem. All rights reserved.

group (Hammett

) lowers the electron density on the ether oxygen, reducing its basicity and potential for off-target hERG binding.

Synthetic Methodology

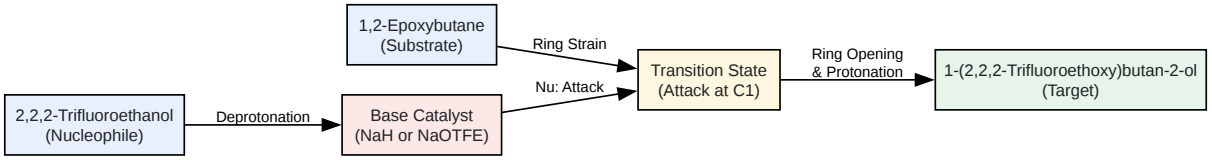
The most efficient route to **1-(2,2,2-Trifluoroethoxy)butan-2-ol** is the nucleophilic ring opening of 1,2-epoxybutane using 2,2,2-trifluoroethanol (TFE) as the nucleophile.

Reaction Strategy

To ensure the ether linkage forms at the terminal carbon (C1) and the hydroxyl group at the internal carbon (C2), the reaction must proceed via an

mechanism. This requires basic conditions to promote attack at the less sterically hindered primary carbon. Acidic conditions would favor the

-like pathway, attacking the more substituted carbon (C2), yielding the unwanted regioisomer.



Click to download full resolution via product page

Figure 1: Logical flow of the regioselective synthesis via base-catalyzed epoxide opening.

Experimental Protocol (Bench Scale)

Safety Note:Trifluoroethanol is toxic and volatile. Sodium hydride (NaH) is flammable. Perform all steps in a fume hood under inert atmosphere (

or

).

Materials:

© 2026 BenchChem. All rights reserved.

- 1,2-Epoxybutane (1.0 equiv)
- 2,2,2-Trifluoroethanol (TFE) (1.5 - 2.0 equiv)
- Sodium Hydride (NaH, 60% dispersion) (0.1 equiv, catalytic)
- Solvent: DMF or neat TFE (if excess is used)

Step-by-Step Procedure:

- Activation: In a dry round-bottom flask under , suspend NaH (0.1 equiv) in anhydrous DMF.
- Nucleophile Formation: Add 2,2,2-trifluoroethanol dropwise at 0°C. Stir for 15 minutes until evolution ceases. This generates the active nucleophile, sodium 2,2,2-trifluoroethoxide ( ).
- Epoxide Addition: Add 1,2-epoxybutane (1.0 equiv) dropwise to the solution.
- Reaction: Heat the mixture to 60–80°C for 4–6 hours. Monitor by TLC or GC-MS for the disappearance of the epoxide.
- Workup:
  - Cool to room temperature.[4]
  - Quench carefully with saturated solution.
  - Extract with Ethyl Acetate ( ).
  - Wash combined organics with brine, dry over , and concentrate.

© 2026 BenchChem. All rights reserved.

- Purification: Purify via vacuum distillation (expected BP >160°C) or flash column chromatography (Hexane/EtOAc gradient).

Analytical Characterization

To validate the synthesis and molecular weight, the following spectral signatures are diagnostic.

Mass Spectrometry (GC-MS / LC-MS)

- Expected Ion:
- Fragmentation Pattern:
  - Loss of

    group (M - 99).
  - Alpha-cleavage characteristic of secondary alcohols.

Nuclear Magnetic Resonance (NMR)

- NMR: Single triplet around

  ppm (coupled to the adjacent

).
- NMR (CDCl3, 400 MHz):
  - ppm (q, 2H,

    ): Quartet for

    .
  - ppm (m, 1H): Methine proton at C2 (

).
  - ppm (dd, 2H): Methylene protons at C1 (

© 2026 BenchChem. All rights reserved.

).

- ppm (t, 3H): Terminal methyl group.

References

- PubChem Compound Summary.2-(2,2,2-Trifluoroethoxy)ethanol (Analogous C4 structure). National Center for Biotechnology Information. Link
- Sigma-Aldrich.1,2-Epoxybutane Product Specification & Reactivity.Link
- BenchChem.Application Notes for Sodium 2,2,2-Trifluoroethanolate in Nucleophilic Substitution.Link
- ChemSrc.CAS 133023-72-0 Entry for **1-(2,2,2-Trifluoroethoxy)butan-2-ol**.[1]Link
- Chemistry LibreTexts.Reactions of Epoxides: Ring-Opening Mechanisms.Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 133023-72-0_1-(2,2,2-Trifluoroethoxy)butan-2-olCAS号:133023-72-0_1-(2,2,2-Trifluoroethoxy)butan-2-ol【结构式 性质 英文】 - 化源网 [chemsrc.com]
- 2. (+)-2-Butanol | C4H10O | CID 444683 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-(2,2,2-TRIFLUOROETHOXY)ETHANOL CAS#: 2358-54-5 [m.chemicalbook.com]
- 4. US6288271B1 - Process for the preparation of (2,2,2-trifluoroethoxy)benzoic acids - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Technical Monograph: 1-(2,2,2-Trifluoroethoxy)butan-2-ol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6325449/docs#technical-monograph-1-2-2-2-trifluoroethoxy-butan-2-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.